A Comparative Guide to the Biological Activity of N-Substituted Aniline Analogues

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Compound of Interest

Compound Name:	*4-(aminomethyl)-N-(2-methoxyethyl)aniline*
CAS No.:	*1221722-17-3*
Cat. No.:	*B1520297*

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N-substituted aniline analogues represent a versatile and highly significant class of compounds in medicinal chemistry and drug development. Their structural adaptability, stemming from the potential for diverse substitutions on both the aromatic ring and the nitrogen atom, allows for the fine-tuning of their physicochemical properties and biological activities. This guide provides an in-depth, comparative analysis of the biological activities of various N-substituted aniline analogues, supported by experimental data and detailed protocols to empower researchers in their quest for novel therapeutic agents.

The Versatility of the N-Substituted Aniline Scaffold

The aniline scaffold is a privileged structure in drug discovery, appearing in a wide array of therapeutic agents.[1] The introduction of substituents on the nitrogen atom and the phenyl ring dramatically influences the molecule's electronic properties, lipophilicity, and steric profile. These modifications, in turn, dictate the compound's interaction with biological targets, leading to a broad spectrum of pharmacological effects. This guide will explore key biological activities, including anticancer, enzyme inhibitory, antimicrobial, and antioxidant properties, highlighting

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the structure-activity relationships (SAR) that govern the potency and selectivity of these analogues.

Anticancer Activity: Targeting the Engines of Cell Proliferation

N-substituted anilines have emerged as a cornerstone in the development of anticancer agents, primarily through their ability to inhibit key enzymes involved in cancer cell signaling and proliferation.[1][2][3]

Kinase Inhibition: Halting Aberrant Signaling

Protein kinases are critical regulators of cellular processes, and their dysregulation is a hallmark of many cancers.[2] Aniline derivatives have been successfully designed as ATP-competitive inhibitors that block the kinase's active site, thereby inhibiting downstream signaling pathways responsible for tumor growth and survival.[2]

A notable example is the development of 2-substituted aniline pyrimidine derivatives as dual inhibitors of Mer and c-Met receptor tyrosine kinases, which are often overexpressed in various tumors.[1][2] The substitution pattern on the aniline ring is crucial for their inhibitory activity.

Table 1: Inhibitory Activity of 2-Substituted Aniline Pyrimidine Derivatives against Mer and c-Met Kinases

Compound	Mer IC50 (nM)	c-Met IC50 (nM)
18c	18.5 ± 2.3	33.6 ± 4.3

Data sourced from a study on 2-substituted aniline pyrimidine derivatives.[2]

The antiproliferative activity of these compounds has been demonstrated across various cancer cell lines.

Table 2: Antiproliferative Activity of 2-Substituted Aniline Pyrimidine Derivatives

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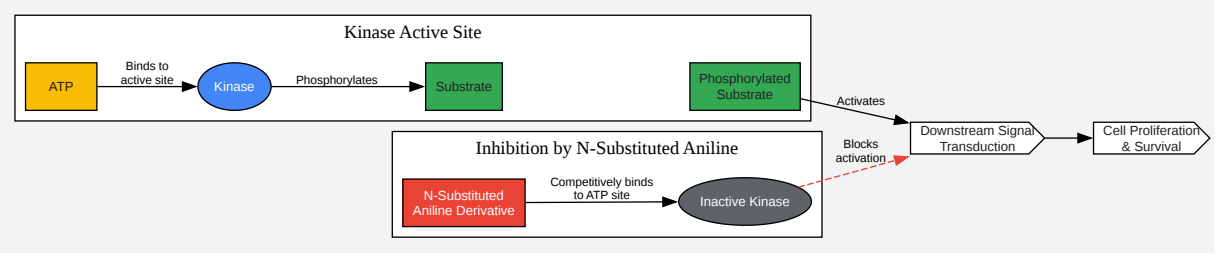
Compound	HepG2 IC50 (μM)	MDA-MB-231 IC50 (μM)
18c	0.85 ± 0.09	1.23 ± 0.15

Data sourced from a study on 2-substituted aniline pyrimidine derivatives.[2]

Tubulin Polymerization Inhibition: Disrupting the Cytoskeleton

Microtubules are essential for cell division, and their disruption is a validated anticancer strategy.[2] Certain N-substituted aniline derivatives have been shown to inhibit tubulin polymerization, leading to cell cycle arrest and apoptosis.[2] For instance, a series of N-(substituted)-4-methyl aniline derivatives have been evaluated as potential anti-tumor and tubulin enzyme inhibitors.[4] One compound, in particular, demonstrated potent tubulin aromatase enzyme inhibitory activity with an IC50 of 157.3 pg/mL, which was more potent than the reference inhibitor Doxorubicin (IC50 = 227.4 pg/mL).[4]

The following diagram illustrates the general mechanism of action for aniline-based kinase inhibitors.



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Caption: Mechanism of ATP-competitive kinase inhibition by N-substituted aniline derivatives.

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Enzyme Inhibition: A Broader Therapeutic Scope

Beyond cancer, N-substituted anilines exhibit inhibitory activity against a range of other enzymes, suggesting their potential in treating various diseases.

Acetylcholinesterase (AChE) and Carbonic Anhydrase (CA) Inhibition

Novel N-benzyl and N-allyl aniline derivatives have demonstrated effective inhibition against acetylcholinesterase (AChE), a key target in Alzheimer's disease, with IC50 values ranging from 182.45 to 520.21 nM.[5] The same study also revealed medium inhibition against human carbonic anhydrase (hCA) I and II isoenzymes.[5]

Structure-activity relationship studies indicated that the position of substituents on the aniline ring significantly impacts inhibitory potency. For instance, a chlorine group in the para-position of N-benzyl and N-allyl compounds increased hCA I inhibition.[5]

Table 3: Comparative Inhibition Data (Ki values) of N-substituted Aniline Analogues

Compound	AChE Ki (nM)	hCA I Ki (nM)	hCA II Ki (nM)
N-benzyl-4-chloroaniline (1e)	149.24 ± 15.59	202.12 ± 16.21	299.57 ± 94.13
N-allyl-2,5-dichloroaniline (1c)	519.59 ± 102.27	635.31 ± 45.33	511.18 ± 77.32

Data extracted from a study on N-benzyl and N-allyl aniline derivatives.[5]

Tyrosinase Inhibition

(E)-N-substituted benzylidene-aniline derivatives have been investigated as tyrosinase inhibitors, which are relevant for conditions like hyperpigmentation.[6] One derivative, (E)-4-((4-Hydroxyphenylimino)methyl)benzene-1,2-diol, showed potent non-competitive inhibition of mushroom tyrosinase with an IC50 of 17.22 ± 0.38 μM, which was more effective than the standard kojic acid (IC50 = 51.11 ± 1.42 μM).[6]

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Antimicrobial and Antifungal Activity

The emergence of drug-resistant pathogens necessitates the development of new antimicrobial agents. N-substituted anilines have shown promise in this area.

Substituted 2-(1H-tetrazolo-5-yl)anilines and their derivatives have been screened for antimicrobial and antifungal activity.[7] The analysis of the "structure-activity relationship" revealed that the introduction of a halogen to the aniline fragment leads to an increase in activity.[7] For example, a compound with a fluorine atom stopped the growth of Escherichia coli and Klebsiella pneumonia with inhibition zones of 31 mm and 21 mm, respectively.[7] Another study on N-benzylideneaniline derivatives showed that (4-fluoro-benzylidene)-(3,5-dichloro-phenyl)-amine exhibited antibacterial activity comparable to penicillin against Escherichia coli.[8][9]

Furthermore, 2-furyl substituted anilines displayed very good antifungal activities against dermatophytes, particularly Trichophyton rubrum, with MIC values ranging from 3.12 to 6.25 µg/mL.[10]

Antioxidant Properties: Combating Oxidative Stress

Oxidative stress is implicated in numerous diseases, and antioxidants can mitigate this damage by neutralizing free radicals. N-alkylated anilines are a class of organic compounds that have garnered significant interest for their antioxidant potential.[11] The electron-rich nature of the aniline ring and the nitrogen atom suggests that these derivatives can act as effective radical scavengers.[11]

The antioxidant activity of N-substituted anilines is often evaluated using assays such as the DPPH (2,2-diphenyl-1-picrylhydrazyl) and ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) radical scavenging assays.[11] Lower IC50 values in these assays indicate higher antioxidant potency.[11] For instance, a series of N-([1, 3, 4- Oxadiazino [6, 5-b] substituted indol-2-yl methyl) aniline were synthesized and evaluated for their antioxidant activity, with several compounds showing potent effects.[12]

Experimental Protocols

To facilitate further research, detailed protocols for key biological assays are provided below.

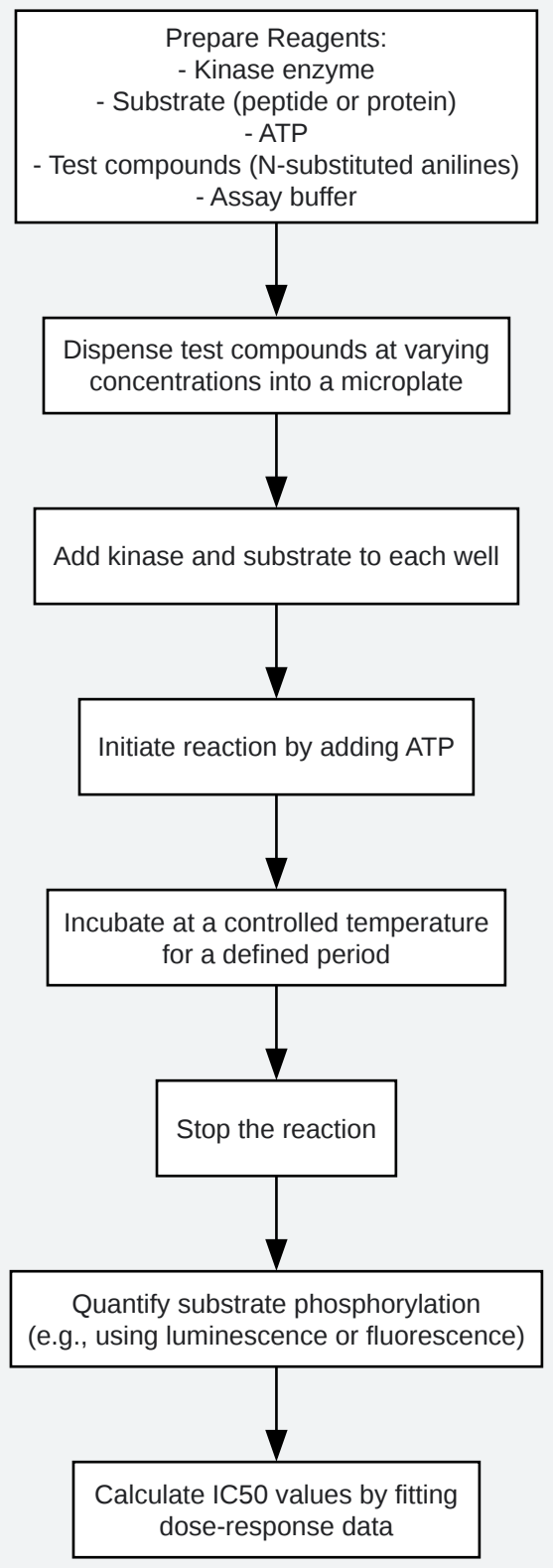
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Kinase Inhibition Assay

This protocol provides a general framework for assessing the inhibitory activity of N-substituted aniline analogues against a specific protein kinase.

Workflow for Kinase Inhibition Assay

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Caption: A generalized workflow for determining the IC50 of kinase inhibitors.

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Step-by-Step Protocol:

- Reagent Preparation: Prepare stock solutions of the kinase, substrate, ATP, and test compounds in a suitable assay buffer.
- Compound Dispensing: Serially dilute the test compounds and dispense them into a 96- or 384-well microplate. Include positive (known inhibitor) and negative (vehicle) controls.
- Enzyme and Substrate Addition: Add the kinase and its specific substrate to each well.
- Reaction Initiation: Start the kinase reaction by adding a specific concentration of ATP to all wells.
- Incubation: Incubate the plate at a constant temperature (e.g., 30°C) for a predetermined time (e.g., 60 minutes).
- Reaction Termination: Stop the reaction by adding a stop solution (e.g., EDTA).
- Signal Detection: Quantify the amount of phosphorylated substrate using a suitable detection method, such as luminescence-based assays (e.g., Kinase-Glo®) or fluorescence-based assays.
- Data Analysis: Plot the percentage of inhibition against the logarithm of the inhibitor concentration and fit the data to a sigmoidal dose-response curve to determine the IC50 value.[13]

DPPH Radical Scavenging Assay

This assay is a common method for evaluating the antioxidant capacity of chemical compounds.

Step-by-Step Protocol:

- Reagent Preparation: Prepare a stock solution of DPPH in methanol. Prepare a series of concentrations of the N-substituted aniline test compounds in methanol.[11]
- Assay Procedure: In a 96-well plate, add a specific volume of each concentration of the test compound to the wells. Add the DPPH solution to each well to initiate the reaction.

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- Incubation: Incubate the plate in the dark at room temperature for 30 minutes.
- Measurement: Measure the absorbance of each well at 517 nm using a microplate reader. [11]
- Calculation: The percentage of DPPH radical scavenging activity is calculated using the following formula:[11] % Scavenging Activity = [(A_control - A_sample) / A_control] * 100 Where:
  - A_control is the absorbance of the DPPH solution without the test sample.
  - A_sample is the absorbance of the DPPH solution with the test sample.

Conclusion and Future Directions

N-substituted aniline analogues continue to be a rich source of biologically active compounds with therapeutic potential across a wide range of diseases. The ability to systematically modify their structure allows for the optimization of their activity, selectivity, and pharmacokinetic properties. Future research should focus on exploring novel substitution patterns, elucidating detailed mechanisms of action through advanced techniques like X-ray crystallography and computational modeling, and leveraging this understanding to design next-generation therapeutics with improved efficacy and safety profiles. The strategic application of the principles and protocols outlined in this guide will undoubtedly accelerate the discovery and development of innovative N-substituted aniline-based drugs.

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